

chemical formula and molar mass of triphosphorus pentanitride

Author: BenchChem Technical Support Team. Date: December 2025

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An In-depth Technical Guide to Triphosphorus Pentanitride (P3N5)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triphosphorus pentanitride (P_3N_5) is a binary inorganic compound composed of phosphorus and nitrogen.[1] This white, solid material is notable for its thermal stability, chemical resistance, and existence in multiple polymorphic forms.[2] While it currently has limited large-scale industrial applications, P_3N_5 is the subject of ongoing research for its potential uses in microelectronics, pyrotechnics, and as a material for high-pressure applications.[1][2] This guide provides a comprehensive overview of the chemical and physical properties of **triphosphorus pentanitride**, detailed experimental protocols for its synthesis, and a summary of its characterization techniques and potential applications.

Chemical Formula and Molar Mass

The chemical formula for triphosphorus pentanitride is P₃N₅.[1]

The molar mass of P₃N₅ is approximately 162.955 g/mol .[1]

Physicochemical Properties

Triphosphorus pentanitride is a solid material that is typically white, though impurities can sometimes give it a colored appearance.[1] It is insoluble in water and resistant to weak acids



and bases at room temperature.[1] Upon heating, it undergoes hydrolysis to form ammonium phosphate salts.[1] A key characteristic of P_3N_5 is its thermal stability, decomposing at temperatures above 850 °C.[1][2]

Polymorphism

P₃N₅ is known to exist in several polymorphic forms, each with distinct crystal structures and properties. The different forms are typically synthesized under varying conditions of pressure and temperature.

| Polymorph | Synthesis Pressure | Key Structural Features | Density (g/cm³) |
|---------------------------------|----------------------------------|---|------------------|
| α-P ₃ N ₅ | Atmospheric pressure | Network of PN ₄ tetrahedra with 2- and 3-coordinated nitrogen atoms. | 2.77 |
| α′-P3N5 | Forms from δ-P₃N₅ below 7 GPa | Network structure of PN4 tetrahedra with 2-and 3-coordinated nitrogen atoms. | 3.11 |
| y-P ₃ N ₅ | Up to 11 GPa | Composed of both PN₄ and PN₅ polyhedra. | 3.65 |
| δ-Ρ3Ν5 | 67-70 GPa | Composed exclusively of corner- and edge-sharing PN ₆ octahedra. | 5.27 (at 72 GPa) |

Data sourced from multiple references.[1][2]

Synthesis of Triphosphorus Pentanitride

Several methods have been developed for the synthesis of **triphosphorus pentanitride**, yielding the compound with varying degrees of purity and crystallinity.



Reaction of Phosphorus Pentachloride with Ammonia

A common laboratory-scale synthesis involves the reaction of phosphorus pentachloride (PCl₅) with ammonia (NH₃).[1]

Reaction: 3 PCl₅ + 5 NH₃ → P₃N₅ + 15 HCl

Reaction with Sodium Azide

An alternative synthesis route utilizes sodium azide (NaN3) as the nitrogen source.[1]

Reaction: $3 \text{ PCl}_5 + 15 \text{ NaN}_3 \rightarrow \text{P}_3\text{N}_5 + 15 \text{ NaCl} + 20 \text{ N}_2$

Synthesis of Crystalline Samples

Crystalline P_3N_5 can be produced through the reaction of ammonium chloride ([NH₄]Cl) with hexachlorocyclotriphosphazene ((NPCl₂)₃) or phosphorus pentachloride.[1]

Reaction with Hexachlorocyclotriphosphazene: (NPCl₂)₃ + 2 [NH₄]Cl → P₃N₅ + 8 HCl

Experimental Protocols Synthesis of Amorphous P₃N₅ via Autoclave

This protocol describes the synthesis of amorphous phosphorus nitride from phosphorus pentachloride and sodium azide in an autoclave.[3]

Materials:

- Phosphorus pentachloride (PCI₅)
- Sodium azide (NaN₃)
- Titanium alloy autoclave (50 mL capacity)
- Carbon disulfide, benzene, absolute alcohol, distilled water (for washing)

Procedure:



- In a dry glove box under a nitrogen atmosphere, place 0.005 mol of PCl₅ and 0.025 mol of NaN₃ into the titanium alloy autoclave.[3]
- Seal the autoclave and heat it to 250 °C for 15 hours.[3]
- Allow the autoclave to cool to room temperature naturally.[3]
- Collect the product and wash it sequentially with carbon disulfide, benzene, absolute alcohol, and distilled water.[3]
- Dry the final product in a vacuum at 100 °C for 4 hours to obtain a light yellow powder.[3]

Synthesis of Crystalline P₃N₅

This method yields pure, stoichiometric, and crystalline P₃N₅ from the reaction of hexachlorocyclotriphosphazene and ammonium chloride.[4]

Materials:

- Hexachlorocyclotriphosphazene ((PNCl₂)₃)
- Ammonium chloride (NH₄Cl)
- Thick-walled quartz ampule
- Tube furnace

Procedure:

- Under an inert argon atmosphere, seal stoichiometric amounts of (PNCl₂)₃ and NH₄Cl (molar ratio 1:2) in an evacuated thick-walled quartz ampule.[4]
- Heat the reaction mixture in a tube furnace at 770 K (497 °C) for 12 hours, followed by 24 hours at 1050 K (777 °C).[4]
- Cool the ampule with liquid nitrogen to condense the gaseous hydrogen chloride byproduct. [4]
- Open the ampule under a pure argon atmosphere.[4]



 Remove surface deposits by heating the product in a vacuum at 500 K (227 °C) to obtain a fine, crystalline, colorless powder.[4]

Characterization Techniques

A variety of analytical techniques are employed to characterize the structure, purity, and properties of **triphosphorus pentanitride**.

| Technique | Purpose | |
|--|--|--|
| X-Ray Diffraction (XRD) | To determine the crystalline structure and identify the specific polymorph of P ₃ N ₅ .[2] | |
| Elemental Analysis | To confirm the stoichiometric P:N ratio of 3:5. | |
| Infrared (IR) Spectroscopy | To identify the absence of P-O bonds, indicating purity from oxynitride contaminants.[2] | |
| X-ray Photoelectron Spectroscopy (XPS) | To determine the binding energies of phosphorus and nitrogen, confirming the chemical state of the elements.[3] | |
| Transmission Electron Microscopy (TEM) | To analyze the morphology of the synthesized P₃N₅ particles.[3] | |
| Raman Spectroscopy | To study the vibrational modes of the different P₃N₅ polymorphs.[5] | |

Potential Applications

While not yet widely used commercially, **triphosphorus pentanitride** has been investigated for several specialized applications.

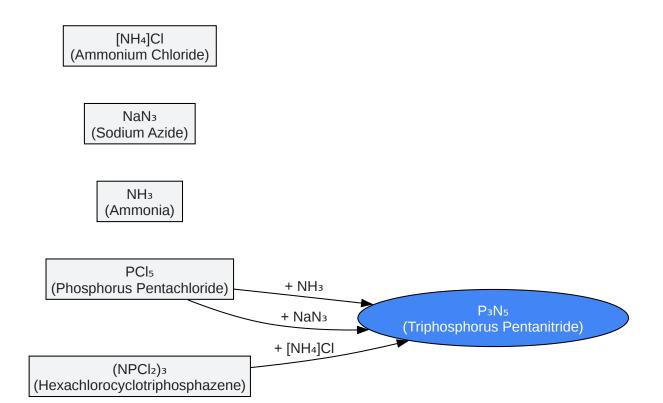
- Microelectronics: Its properties as a wide-bandgap semiconductor make it a candidate for use as a gate insulator in metal-insulator-semiconductor (MIS) devices.[1]
- Pyrotechnics: Due to its higher chemical stability compared to red phosphorus, P₃N₅ can be safely mixed with strong oxidizers for use in pyrotechnic obscurant mixtures.[1]



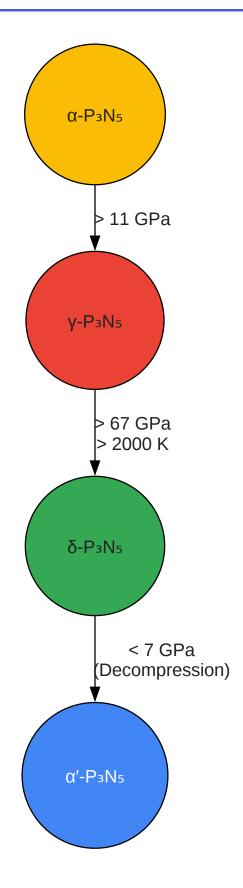
- Gettering Material: It has been used as a gettering material in incandescent lamps to remove residual oxygen.[1]
- High-Pressure Materials: The high incompressibility of the δ -P₃N₅ polymorph suggests its potential as an ultra-incompressible solid.[6]
- Energy Storage: Research has explored its potential in chemical energy storage, specifically for hydrogen storage through reaction to form ammonia.[7]

Visualizations Synthesis Pathways of Triphosphorus Pentanitride









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- To cite this document: BenchChem. [chemical formula and molar mass of triphosphorus pentanitride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171836#chemical-formula-and-molar-mass-of-triphosphorus-pentanitride]

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